

# Compound Identification and the Significance of Deuterium Labeling

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## Compound of Interest

Compound Name: *Indole-d6*

Cat. No.: *B116641*

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**Indole-d6** is an isotopologue of Indole where six hydrogen atoms on the benzene ring have been replaced with deuterium, a stable, non-radioactive isotope of hydrogen.<sup>[1][2]</sup> This substitution is foundational to its utility in research.

- What is a Stable Isotope? Unlike radioactive isotopes, stable isotopes do not decay and emit radiation.<sup>[3][4]</sup> This makes compounds like **Indole-d6** exceptionally safe for a wide range of studies, including those in vulnerable populations, as they pose no risk of radiation exposure.<sup>[3]</sup> The primary purpose of the deuterium is to increase the compound's mass, allowing it to be distinguished from its endogenous, non-labeled counterpart by mass spectrometry without altering its fundamental chemical behavior in biological systems.<sup>[3]</sup>

Core Compound Identifiers:

- Chemical Name: 2,3,4,5,6,7-Hexadeuterio-1H-indole<sup>[5]</sup>
- CAS Number: 104959-27-5<sup>[1][6]</sup>
- Molecular Formula: C<sub>8</sub>HD<sub>6</sub>N<sup>[1][6]</sup>
- Molecular Weight: 123.18 g/mol <sup>[1][5][6]</sup>

## Hazard Identification and GHS Classification

The toxicological properties of **Indole-d6** are not extensively documented independently; therefore, they are presumed to be identical to those of the parent compound, Indole (CAS: 120-72-9). Indole is classified as a hazardous substance under the Globally Harmonized System (GHS).[7]

GHS Hazard Classification Summary:



### FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Signal Word: Danger[7]

Hazard Pictograms:

Application Scientist's Insight: The "Toxic in contact with skin" (H311) classification is of paramount importance. This is not a compound that can be handled casually. Dermal absorption is a significant route of exposure, and even small amounts of the solid powder on the skin can lead to systemic toxicity. The "Causes serious eye damage" (H318) warning indicates that exposure can lead to irreversible harm, necessitating stringent eye protection.

## Physicochemical Properties and Their Safety Implications

Understanding the physical state and properties of **Indole-d6** is critical for anticipating its behavior and implementing appropriate controls.

Key Physicochemical Data:



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## Risk Assessment and Control Workflow

A systematic approach to safety is non-negotiable. The following workflow illustrates the decision-making process for safely managing **Indole-d6** in a laboratory environment.



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## Sources

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